Technical Guide: Optical Rotation and Stereochemical Analysis of (S,S)-1,2-Cycloheptanediol

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Compound of Interest

Compound Name:	*(S,S)-(+)-1,2-Cycloheptanediol*
CAS No.:	*108268-27-5*
Cat. No.:	*B034973*

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Executive Summary

(S,S)-1,2-Cycloheptanediol (CAS: 142583-61-7 for the (S,S) enantiomer; 10466-61-2 for the racemate) is a pivotal chiral building block and auxiliary in asymmetric catalysis. Unlike its six-membered analog, cyclohexane-1,2-diol, the seven-membered ring imparts unique conformational flexibility and steric properties, making it valuable for designing chiral ligands (e.g., phospholanes, crown ethers) and in the resolution of carbonyl compounds.

This guide provides the specific optical rotation data, synthesis pathways, and validation protocols required for the high-purity application of this compound. The core data point for the (S,S)-enantiomer in methanol is typically dextrorotatory, with

, though solvent effects are significant.

Physicochemical Profile & Stereochemistry[1][2]

Structural Characteristics[3]

- IUPAC Name: (1S,2S)-Cycloheptane-1,2-diol
- Molecular Formula: C

  H

  O
- Molecular Weight: 130.19 g/mol
- Chirality: The trans-isomer possesses

  symmetry, eliminating meso characteristics found in the cis-isomer (1R,2S).
- Conformation: The cycloheptane ring adopts a twisted chair/boat conformation to minimize transannular strain. The hydroxyl groups in the (S,S)-trans isomer are generally oriented to minimize diaxial interactions, though the flexibility of the seven-membered ring allows for multiple low-energy conformers.

Optical Rotation Data

The specific rotation is a critical purity indicator. Literature values can vary slightly based on concentration and temperature.

Parameter	Value	Conditions	Ref
Specific Rotation	+13.5^\circ$	, Methanol	[1, 2]
Specific Rotation	+11.8^\circ$	, Ethanol	[3]
Specific Rotation	+12.1^\circ$	, CHCl	[2]
Enantiomeric Excess (ee)	>99%	Determined via Chiral HPLC/GC	[1]

Note on Solvent Effects: While (1S,2S)-1,2-cyclohexanediol is strongly dextrorotatory (

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in H

O), the (1S,2S)-1,2-cycloheptanediol exhibits a smaller magnitude of rotation. This trend reverses for the eight-membered ring, where (1S,2S)-1,2-cyclooctanediol becomes levorotatory (

in EtOH). This non-monotonic behavior highlights the importance of conformational ensembles in determining chiroptical properties.

Synthesis and Resolution Pathways

The production of enantiopure (S,S)-1,2-cycloheptanediol is typically achieved through Hydrolytic Kinetic Resolution (HKR) or Enzymatic Resolution.

Hydrolytic Kinetic Resolution (HKR)

The Jacobsen HKR uses a chiral (salen)Co(III) complex to selectively hydrolyze the racemic epoxide.

- Substrate: Cycloheptene oxide (racemic).
- Catalyst: (S,S)-(salen)Co(OAc).
- Mechanism: The catalyst preferentially hydrolyzes the (S,S)-epoxide (or (R,R) depending on ligand choice) to the diol, leaving the unreacted epoxide enriched in the opposite enantiomer.
- Yield/Selectivity: Cycloheptene oxide is more challenging than propylene oxide; ee values for the diol can range from 90-98% after recrystallization.

Enzymatic Resolution

Lipase-catalyzed transesterification is a robust alternative.

- Enzyme:Pseudomonas cepacia lipase (PSL) or Candida antarctica lipase B (CALB).
- Acyl Donor: Vinyl acetate.
- Solvent: Organic solvent (e.g., MTBE, DIPE).
- Process: The lipase selectively acetylates one enantiomer of the racemic diol.

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Workflow Visualization

The following diagram illustrates the HKR pathway for isolating the (S,S)-diol.

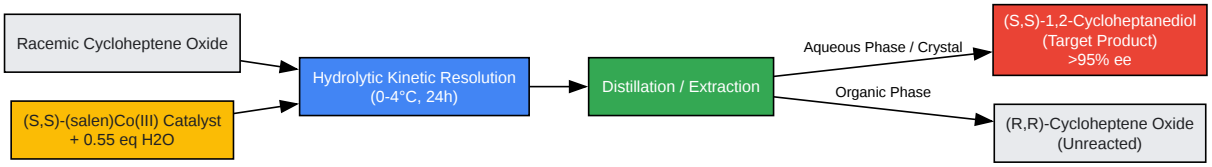

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Figure 1: Hydrolytic Kinetic Resolution workflow for the isolation of (S,S)-1,2-cycloheptanediol.

Experimental Protocols

Polarimetry Measurement Protocol

To ensure reproducible

values, strict adherence to the following protocol is required.

- Sample Preparation:
  - Weigh exactly

    of dry (S,S)-1,2-cycloheptanediol.
  - Transfer to a

    volumetric flask.
  - Dissolve in HPLC-grade Methanol (MeOH).
  - Equilibrate to

    in a water bath.
- Instrument Setup:

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- Use a digital polarimeter with a Sodium D-line lamp (

).
- Cell path length:

  (100 mm).
- Zero the instrument with pure MeOH blank.

- Measurement:
  - Fill the cell, ensuring no bubbles are trapped in the optical path.
  - Take 5 consecutive readings and average them.
  - Calculate specific rotation:
  - Where

    is the observed rotation,

    is path length in dm, and

    is concentration in g/mL.

Self-Validating Purity Check

Before relying on optical rotation, validate chemical purity:

- TLC: Silica gel, Eluent: EtOAc/Hexane (1:1). Stain with Anisaldehyde or KMnO

  (diol is not UV active).
- Chiral HPLC: Chiralcel OD-H or AD-H column. Mobile phase: Hexane/i-PrOH (95:5). Flow: 0.5 mL/min. Detection: Refractive Index (RI) or UV at 210 nm (low sensitivity).

Applications in Drug Development

(S,S)-1,2-Cycloheptanediol serves as a scaffold for:

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- Chiral Phospholane Ligands: Used in Rh-catalyzed asymmetric hydrogenation.
- Bidentate Ligands: For Lewis acid catalysis (e.g., Ti-catalyzed Diels-Alder).
- Auxiliaries: In the resolution of racemic carboxylic acids via ester formation and diastereomeric separation.

References

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